

# Essential Safety and Logistical Information for Handling Tranylcypromine Sulphate

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## Compound of Interest

Compound Name: *Tranylcypromine sulphate*

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This document provides immediate, essential guidance for the safe handling and disposal of **Tranylcypromine sulphate** in a laboratory setting. Adherence to these procedures is critical to mitigate risks and ensure a safe research environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Tranylcypromine sulphate** is classified as a hazardous substance. It is fatal if swallowed and toxic in contact with skin or if inhaled.<sup>[1]</sup> Appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Standard BS EN 374:2003 or equivalent.[1] Inspect gloves before use. Double gloving is recommended if there is a potential for leaking or splashing.[2]
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect from splashes.
Face Protection	Face shield	To be used in conjunction with goggles when there is a risk of splashing.[3]
Body Protection	Protective clothing/laboratory coat	Should be resistant to chemical permeation.[2]
Respiratory Protection	N-95 or N-100 particle mask	Use when handling powder outside of a certified chemical fume hood or if aerosol generation is possible.[4]

## Occupational Exposure Limits

Substance	Limit
Tranylcypromine Sulphate	30 MCG/M3 (8 HR TWA)[5]

## Operational Plan for Handling Tranylcypromine Sulphate

### 1. Engineering Controls:

- Always handle **Tranylcypromine sulphate** in a certified chemical fume hood to minimize inhalation exposure.[1]
- Ensure a safety shower and eyewash station are readily accessible in the laboratory.[1]

### 2. Procedural Guidance:

- Receiving and Storage:
  - Upon receipt, inspect the container for any damage or leaks.
  - Store in a tightly closed, original container in a dry, cool, and well-ventilated area.[\[6\]](#)
  - Store locked up.
- Handling and Use:
  - Avoid the formation of dust and aerosols.[\[1\]](#)
  - Do not eat, drink, or smoke when using this product.[\[1\]](#)
  - Wash hands thoroughly after handling.[\[1\]](#)[\[7\]](#)
  - Contaminated work clothing should not be allowed out of the workplace.[\[7\]](#)

## Emergency Procedures

- In Case of Skin Contact:
  - Immediately remove all contaminated clothing.
  - Wash the affected area with plenty of soap and water.[\[6\]](#)
  - Seek immediate medical attention.
- In Case of Eye Contact:
  - Rinse cautiously with water for at least 15 minutes.[\[6\]](#)[\[7\]](#)
  - Remove contact lenses, if present and easy to do. Continue rinsing.[\[7\]](#)
  - Seek immediate medical attention.
- If Inhaled:
  - Move the person to fresh air and keep them comfortable for breathing.[\[1\]](#)

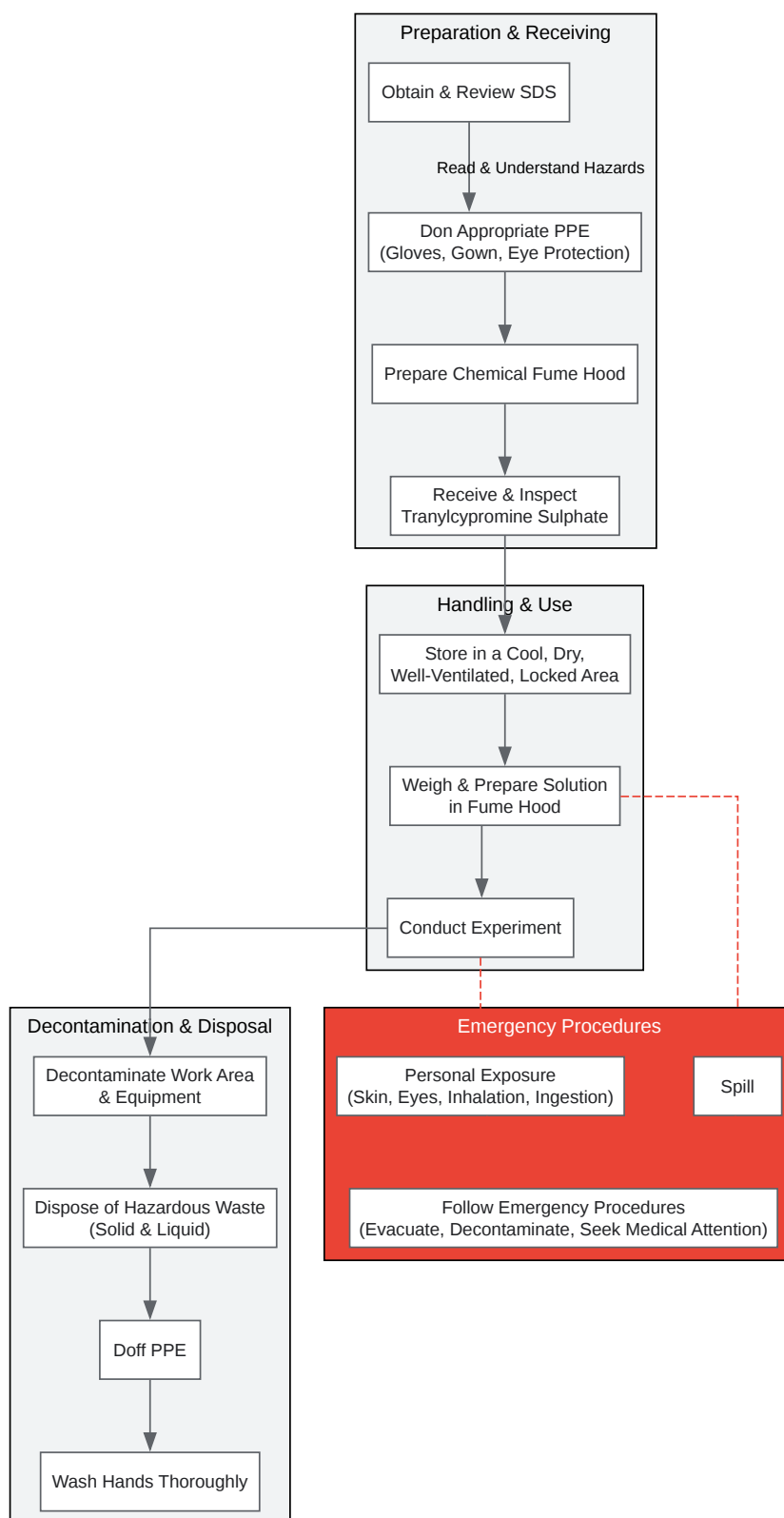
- If breathing is difficult or has stopped, provide artificial respiration.
- Call a poison center or doctor immediately.[\[1\]](#)
- If Swallowed:
  - Rinse mouth with water.[\[1\]](#)[\[6\]](#)[\[7\]](#)
  - Do NOT induce vomiting.[\[6\]](#)
  - Immediately call a poison center or doctor.[\[1\]](#)[\[7\]](#)
- Spills:
  - Evacuate unnecessary personnel.
  - Wear appropriate PPE, including respiratory protection.
  - Cover the spill with a suitable absorbent material.
  - Carefully sweep up the material, place it in an appropriate, labeled container for hazardous waste, and avoid generating dust.[\[1\]](#)
  - Clean the affected area thoroughly.

## Disposal Plan

- Waste Disposal:
  - Dispose of waste material in accordance with national and local regulations.
  - Offer excess and expired materials to a licensed hazardous material disposal company.[\[6\]](#)
  - Do not mix with other waste. Leave chemicals in their original containers.
- Contaminated Packaging:
  - Handle uncleaned containers as you would the product itself.

- Dispose of contaminated packaging in the same manner as the hazardous waste.

## Visual Workflow for Handling Tranylcypromine Sulphate



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Caption: Workflow for the safe handling of **Tranylcypromine sulphate**.

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